

C22:1 Ceramide-d7: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: C22:1 Ceramide-d7

Cat. No.: B15553261

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical, chemical, and biological characteristics of **C22:1 Ceramide-d7**. The information is tailored for professionals in research, scientific, and drug development fields, with a focus on delivering precise data, detailed experimental protocols, and clear visual representations of relevant biological pathways and experimental workflows.

Core Physical and Chemical Characteristics

C22:1 Ceramide-d7, a deuterated form of N-erucoyl-D-erythro-sphingosine, is a valuable tool in lipidomics research, primarily utilized as an internal standard for the accurate quantification of its non-deuterated counterpart in complex biological samples. Its physical and chemical properties are summarized below.

Property	Value	Source(s)
Chemical Name	N-erucoyl-D-erythro-sphingosine-d7	[1]
Synonym(s)	C22:1 Ceramide (d18:1-d7/22:1)	
CAS Number	2342574-57-4	[1]
Molecular Formula	C ₄₀ H ₇₀ D ₇ NO ₃	[1][2]
Molecular Weight	627.09 g/mol	[1][2]
Physical Form	Solid	[1]
Color	White	[1]
Purity	>99%	[1]
Storage Conditions	-20°C	[1]
Typical Concentration	1 mg/mL in a suitable organic solvent	
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethylformamide. Specific quantitative data for the deuterated form is not readily available, but is expected to be similar to other very-long-chain ceramides.	This is a general statement based on the properties of similar lipids. For C24:1 ceramide, solubility is reported as ~3 mg/mL in ethanol and >5.5 mg/mL in dimethyl formamide.

Ceramide Signaling Pathways: The Role of Very-Long-Chain Ceramides

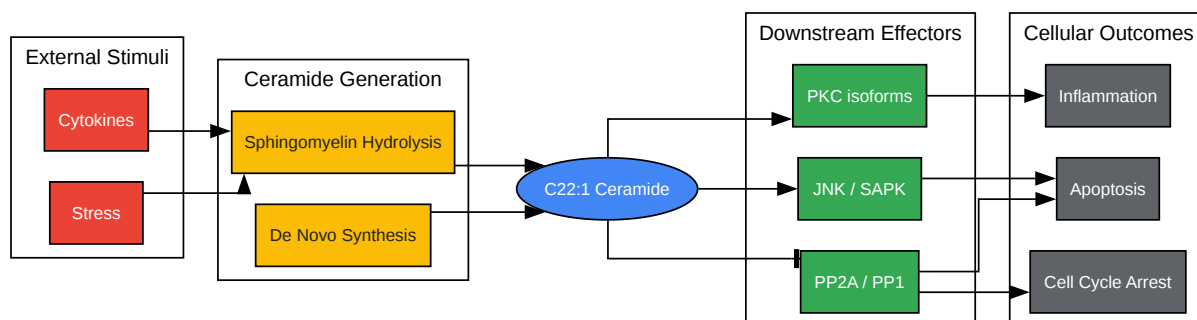
Ceramides are central bioactive lipids involved in a multitude of cellular processes, including apoptosis, cell cycle regulation, inflammation, and cellular stress responses. The biological function of a ceramide is intricately linked to the length of its fatty acid chain. Very-long-chain

ceramides (VLC-Cer), such as C22:1 ceramide, have distinct roles compared to their long-chain counterparts.

VLC-Cer are integral components of cellular membranes and are involved in maintaining membrane structure and fluidity. They are synthesized in the endoplasmic reticulum through the action of ceramide synthases (CerS). Specifically, CerS2 is responsible for the synthesis of VLC-Cer, including those with C22 and C24 acyl chains.

While specific signaling pathways directly initiated by C22:1 ceramide are not extensively detailed in current literature, it is understood to contribute to the overall pool of VLC-Cer, which collectively influence cellular signaling. These lipids can modulate the activity of various kinases and phosphatases. For instance, ceramides can activate protein phosphatases like PP1 and PP2A, which in turn can dephosphorylate and regulate the activity of key signaling proteins such as Akt and members of the PKC family. Furthermore, ceramides are known to be involved in the activation of stress-activated protein kinases like JNK.

Below is a generalized diagram of ceramide-mediated signaling pathways.



[Click to download full resolution via product page](#)

A simplified diagram of ceramide signaling pathways.

Experimental Protocols: Quantification of C22:1 Ceramide-d7 by LC-MS/MS

The use of a deuterated internal standard like **C22:1 Ceramide-d7** is crucial for the accurate and precise quantification of endogenous C22:1 ceramide in biological matrices. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the method of choice for this analysis.^{[3][4][5]} Below is a detailed, generalized protocol based on established methods for very-long-chain ceramide analysis.^{[3][4][5]}

1. Sample Preparation (Protein Precipitation)

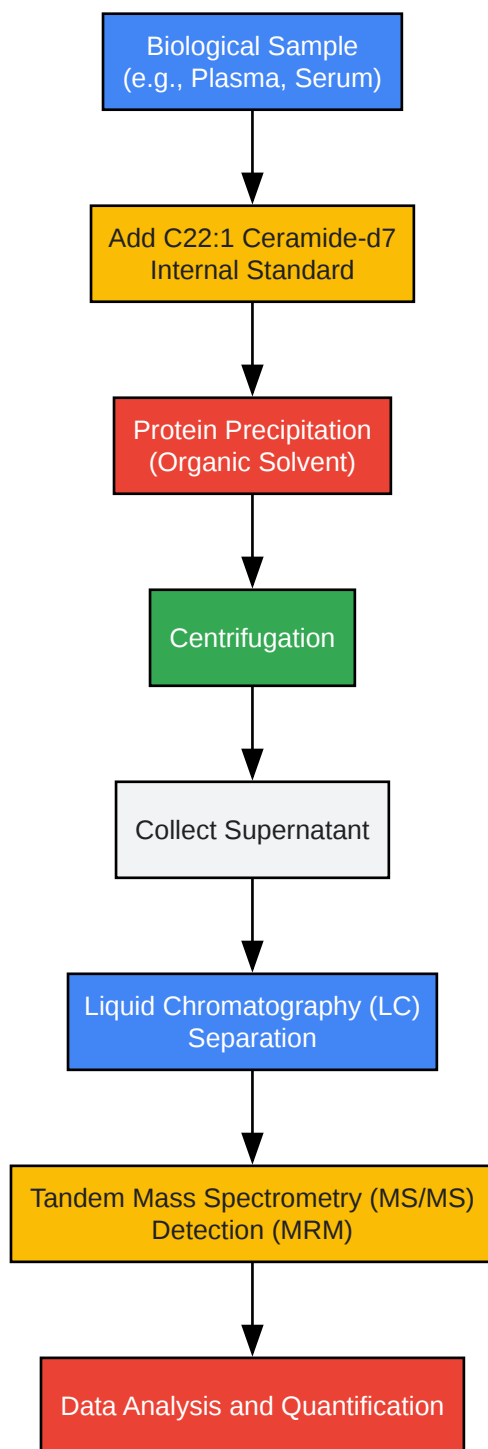
- To 50 µL of plasma or serum sample, add 10 µL of a known concentration of **C22:1 Ceramide-d7** internal standard solution.
- Add 200 µL of a cold organic solvent mixture (e.g., isopropanol or a chloroform:methanol solution) to precipitate proteins.
- Vortex the mixture vigorously for 1 minute.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube for analysis.

2. Liquid Chromatography (LC)

- Column: A C18 or a more specialized column for lipid separation is recommended (e.g., a C8 or phenyl-hexyl column).
- Mobile Phase A: Water with a small amount of formic acid (e.g., 0.1-0.2%) to aid in ionization.
- Mobile Phase B: An organic solvent mixture such as acetonitrile/isopropanol (e.g., 60:40, v/v) with 0.1-0.2% formic acid.
- Gradient: A gradient elution is typically used, starting with a higher percentage of mobile phase A and gradually increasing the percentage of mobile phase B to elute the lipids.
- Flow Rate: A typical flow rate is between 0.3 and 0.6 mL/min.
- Injection Volume: 5-10 µL of the extracted sample.

3. Tandem Mass Spectrometry (MS/MS)

- Ionization Mode: Positive electrospray ionization (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - For C22:1 Ceramide (endogenous): Monitor the transition of the precursor ion $[M+H]^+$ to a specific product ion.
 - For **C22:1 Ceramide-d7** (internal standard): Monitor the transition of its corresponding deuterated precursor ion to the same product ion. The product ion often corresponds to the sphingoid base after the loss of the fatty acyl chain.
- Data Analysis: The concentration of the endogenous C22:1 ceramide is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of non-deuterated C22:1 ceramide and a fixed concentration of the deuterated internal standard.



[Click to download full resolution via product page](#)

A schematic of the LC-MS/MS workflow for ceramide quantification.

Conclusion

C22:1 Ceramide-d7 is an indispensable tool for researchers investigating the roles of very-long-chain ceramides in health and disease. Its well-defined physical and chemical properties, coupled with robust analytical methods, enable precise and accurate quantification. While the specific signaling pathways of C22:1 ceramide are still an active area of research, its contribution to the pool of very-long-chain ceramides implicates it in critical cellular processes. The methodologies and information provided in this guide are intended to support the scientific community in advancing our understanding of ceramide biology and its therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [achemtek.com](https://www.achemtek.com) [[achemtek.com](https://www.achemtek.com)]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. profiles.wustl.edu [profiles.wustl.edu]
- 4. Development and validation of LC-MS/MS method for determination of very long acyl chain (C22:0 and C24:0) ceramides in human plasma - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 5. QUANTIFICATION OF CERAMIDE SPECIES IN BIOLOGICAL SAMPLES BY LIQUID CHROMATOGRAPHY-ELECTROSPRAY TANDEM MASS SPECTROMETRY - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/26111111/)]
- To cite this document: BenchChem. [C22:1 Ceramide-d7: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15553261/docs#c22-1-ceramide-d7-a-comprehensive-technical-guide-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)